

Molecular structure and isomerism of 2,2,3,3-Tetramethylpentane

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Compound of Interest

Compound Name: 2,2,3,3-Tetramethylpentane

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An In-Depth Technical Guide to the Molecular Structure and Isomerism of **2,2,3,3-Tetramethylpentane**

Abstract

This technical guide provides a comprehensive overview of **2,2,3,3-tetramethylpentane**, a saturated acyclic hydrocarbon. The document details its molecular structure, explores the broader context of its constitutional isomers, and presents key physicochemical and spectral data. Methodologies for the synthesis and characterization of such branched alkanes are also discussed, aimed at providing researchers, scientists, and drug development professionals with a thorough understanding of this compound and its isomeric landscape.

Molecular Structure of 2,2,3,3-Tetramethylpentane

2,2,3,3-Tetramethylpentane is a highly branched alkane and a structural isomer of nonane. Its systematic name indicates a central five-carbon (pentane) chain. This backbone is heavily substituted with four methyl groups ($-\text{CH}_3$), with two attached to the second carbon atom and two to the third carbon atom.^[1] This arrangement results in a compact and sterically hindered molecule.

The molecular formula for **2,2,3,3-tetramethylpentane** is C_9H_{20} .^{[2][3][4][5]} Its molecular weight is approximately 128.26 g/mol.^{[2][3][4]} The high degree of branching significantly influences its physical properties, such as boiling point and melting point, when compared to its less branched isomers.

Figure 1: Molecular structure of **2,2,3,3-tetramethylpentane**.

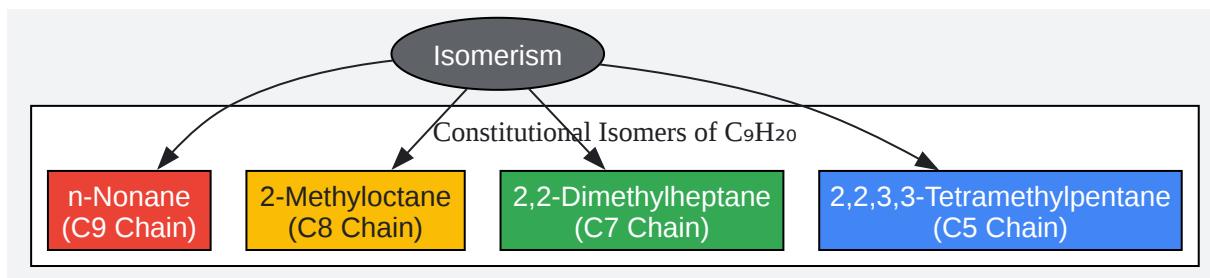
Isomerism of Nonane (C_9H_{20})

The molecular formula C_9H_{20} corresponds to 35 constitutional (structural) isomers, which are compounds sharing the same molecular formula but differing in the connectivity of their atoms.
[6][7][8] These isomers can be categorized based on the length of their principal carbon chain. **2,2,3,3-Tetramethylpentane** is one of eight isomers that are based on a five-carbon (pentane) backbone.[9]

The isomers of C_9H_{20} include:

- One straight-chain isomer: n-nonane.[8]
- Three methyl-substituted octanes.[9]
- Eleven dimethyl-substituted heptanes.[9]
- Twelve trimethyl-substituted hexanes.[9]
- Eight tetramethyl- and other substituted pentanes, including **2,2,3,3-tetramethylpentane**.
[8][9]

The structural diversity among these isomers leads to a wide range of physical properties. Generally, increased branching lowers the boiling point due to a reduction in surface area and weaker intermolecular van der Waals forces, while it can increase the melting point if the branching allows for a more compact, crystalline structure.



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Figure 2: Selected constitutional isomers of C₉H₂₀.

Physicochemical Properties

The distinct structural characteristics of **2,2,3,3-tetramethylpentane** and its isomers are reflected in their physical properties. The following table summarizes key data for **2,2,3,3-tetramethylpentane** and provides a comparison with another isomer, 2,2,3,4-tetramethylpentane, to illustrate the impact of subtle structural changes.

Property	2,2,3,3-Tetramethylpentane	2,2,3,4-Tetramethylpentane
Molecular Formula	C ₉ H ₂₀ [2] [3] [4] [5]	C ₉ H ₂₀ [10] [11]
Molecular Weight	128.26 g/mol [2] [3] [4]	128.26 g/mol [12]
CAS Registry Number	7154-79-2 [2] [4]	1186-53-4 [10] [11]
Boiling Point	140.3 °C [5]	133.0 °C [10] [12]
Melting Point	-9.8 °C [5]	-121.1 °C [10] [12]
Density	Not Available	0.7350 g/cm ³ [12]
Refractive Index	Not Available	1.4125 [12]

Experimental Protocols and Characterization Synthesis

While a specific, detailed synthesis protocol for **2,2,3,3-tetramethylpentane** is not readily available in the surveyed literature, its synthesis can be approached using established organometallic reactions common for creating sterically hindered alkanes. A plausible method would involve the reaction of an appropriate Grignard reagent with a tertiary alkyl halide.

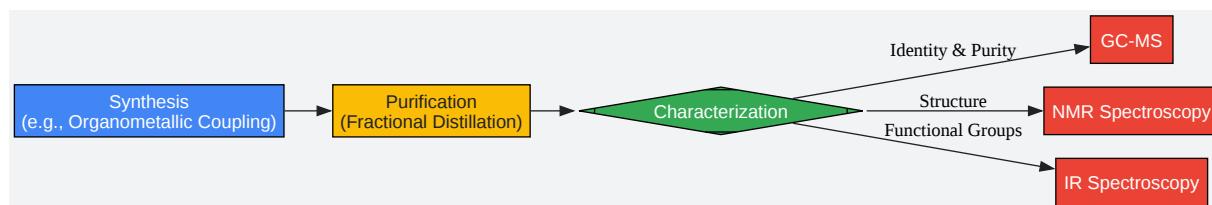
A documented synthesis for a related isomer, 2,2,4,4-tetramethylpentane, involved the reaction of dimethyl zinc with 2,2,4-trimethyl-4-chloropentane.[\[13\]](#) This suggests that a similar coupling reaction, potentially using a different organometallic reagent and a suitably structured alkyl halide, could be employed to synthesize **2,2,3,3-tetramethylpentane**.

Purification and Analysis

Post-synthesis, the product would require purification, typically through fractional distillation, to separate it from unreacted starting materials, solvents, and byproducts.

The identity and purity of the synthesized compound are confirmed using a suite of analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique separates the components of a mixture and provides a mass spectrum for each. The mass spectrum of **2,2,3,3-tetramethylpentane** is available in databases like the NIST WebBook and serves as a fingerprint for its identification.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are crucial for elucidating the precise carbon-hydrogen framework of a molecule. For **2,2,3,3-tetramethylpentane**, the high symmetry would lead to a relatively simple spectrum. ^{13}C NMR data is available on platforms like SpectraBase, which can be used to confirm the carbon environment.[14]
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of C-H bonds and the absence of other functional groups, consistent with an alkane structure. The gas-phase IR spectrum for this compound is also available for reference.[15]



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Figure 3: Generalized experimental workflow for alkane synthesis and analysis.

Conclusion

2,2,3,3-Tetramethylpentane is a structurally interesting member of the C₉H₂₀ isomer family. Its highly branched and compact nature imparts distinct physical properties compared to its less-branched counterparts. Understanding its structure in the context of its 34 other constitutional isomers provides valuable insight into the principles of isomerism and structure-property relationships in alkanes. The characterization of such molecules relies on standard, powerful analytical techniques including mass spectrometry and NMR, which confirm the unique atomic arrangement of each isomer.

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